

Fmoc-Dha-OH: An In-Depth Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Fmoc-Dha-OH

Cat. No.: B3326540

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling procedures for **Fmoc-Dha-OH** (N- α -Fmoc-dehydroalanine), a specialized amino acid derivative crucial for peptide synthesis and modification in research and drug development. Adherence to these guidelines is essential to ensure personnel safety and maintain the integrity of the compound.


Chemical Identification and Properties

Property	Value
IUPAC Name	2-[[[(9H-fluoren-9-ylmethoxy)carbonyl]amino]acrylic acid
Synonyms	Fmoc-dehydro-Ala-OH, N-(9H-Fluorene-9-ylmethoxycarbonyl)-2,3-didehydro-L-alanine[1]
CAS Number	261522-33-2[1][2]
Molecular Formula	C ₁₈ H ₁₅ NO ₄ [1][2]
Molecular Weight	309.32 g/mol [1][2]
Physical Form	Solid
Boiling Point	534.3 \pm 42.0 °C at 760 mmHg[1]

Hazard Identification and Safety Data

Fmoc-Dha-OH is classified as a hazardous substance. The following table summarizes its GHS hazard and precautionary statements.

GHS Pictogram:

 alt text

Signal Word: Warning

Hazard Statements (H-phrases)	Description ^[3]
H302	Harmful if swallowed.
H315	Causes skin irritation.
H319	Causes serious eye irritation.
H335	May cause respiratory irritation.

Precautionary Statements (P-phrases)	Description ^[4]
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P301 + P312 + P330	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.
P302 + P352	IF ON SKIN: Wash with plenty of water.
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P337 + P313	If eye irritation persists: Get medical advice/attention.
P362 + P364	Take off contaminated clothing and wash it before reuse.
P405	Store locked up.
P501	Dispose of contents/container to an approved waste disposal plant.

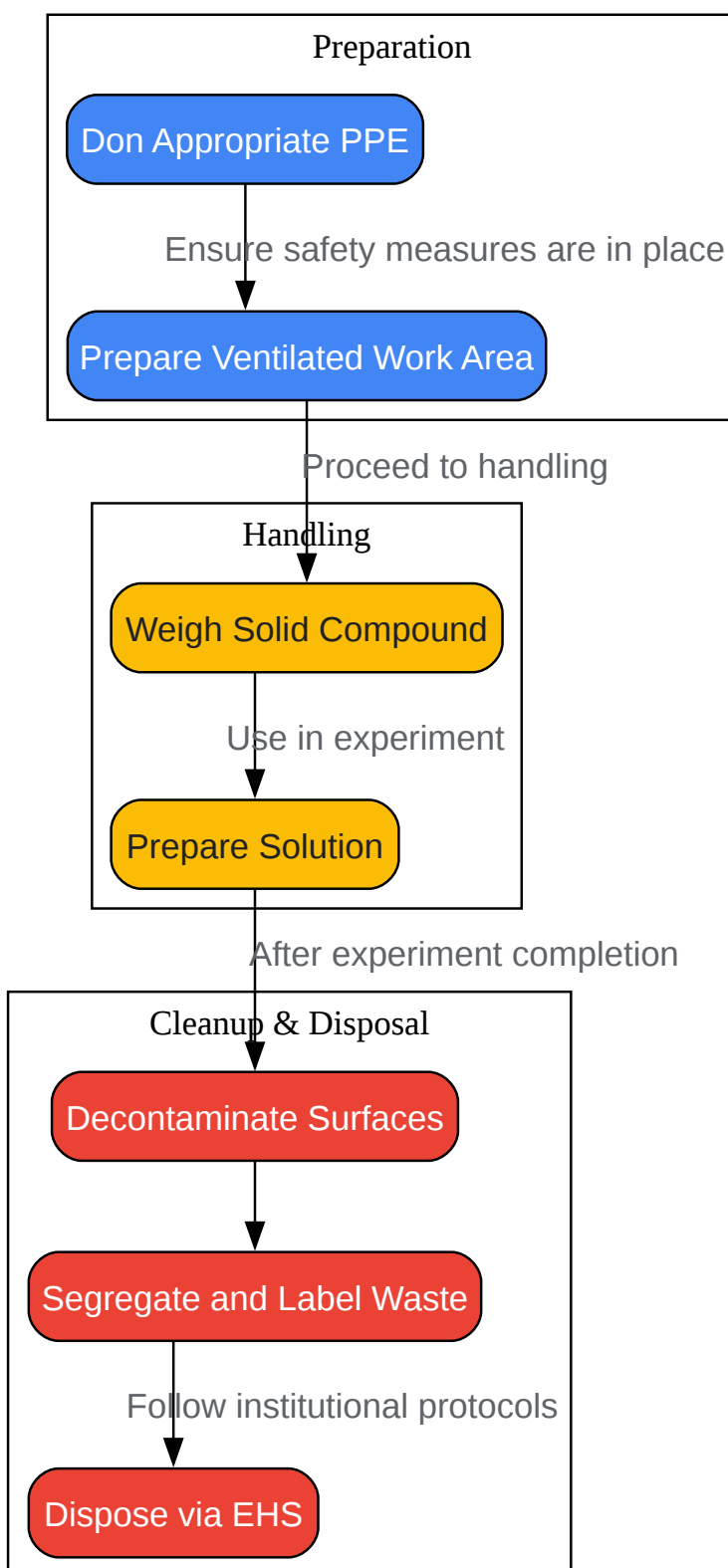
Storage and Stability

Proper storage is critical to maintain the stability and purity of **Fmoc-Dha-OH**.

Condition	Recommendation
Storage Temperature	4°C[2]
Light Sensitivity	Protect from light[2]
Long-term Storage (Stock Solution)	-80°C for up to 6 months; -20°C for up to 1 month (protect from light)[5]
Shipping	Shipped at room temperature in the continental US; may vary elsewhere[2]

Handling and Personal Protective Equipment (PPE)

A systematic approach to handling **Fmoc-Dha-OH** is essential to minimize exposure and ensure a safe laboratory environment.



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Caption: Safe Handling Workflow for **Fmoc-Dha-OH**.

Engineering Controls

- Ventilation: Handle **Fmoc-Dha-OH** in a well-ventilated area. For procedures that may generate dust, use a chemical fume hood.

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear tightly fitting safety goggles or a face shield.[\[6\]](#)
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves (e.g., nitrile). Inspect gloves before use and use proper glove removal technique to avoid skin contact.[\[6\]](#)
 - Lab Coat: A lab coat or chemical-resistant apron is required.
- Respiratory Protection: If dust is generated and ventilation is inadequate, use a NIOSH-approved respirator.[\[6\]](#)

Disposal Procedures

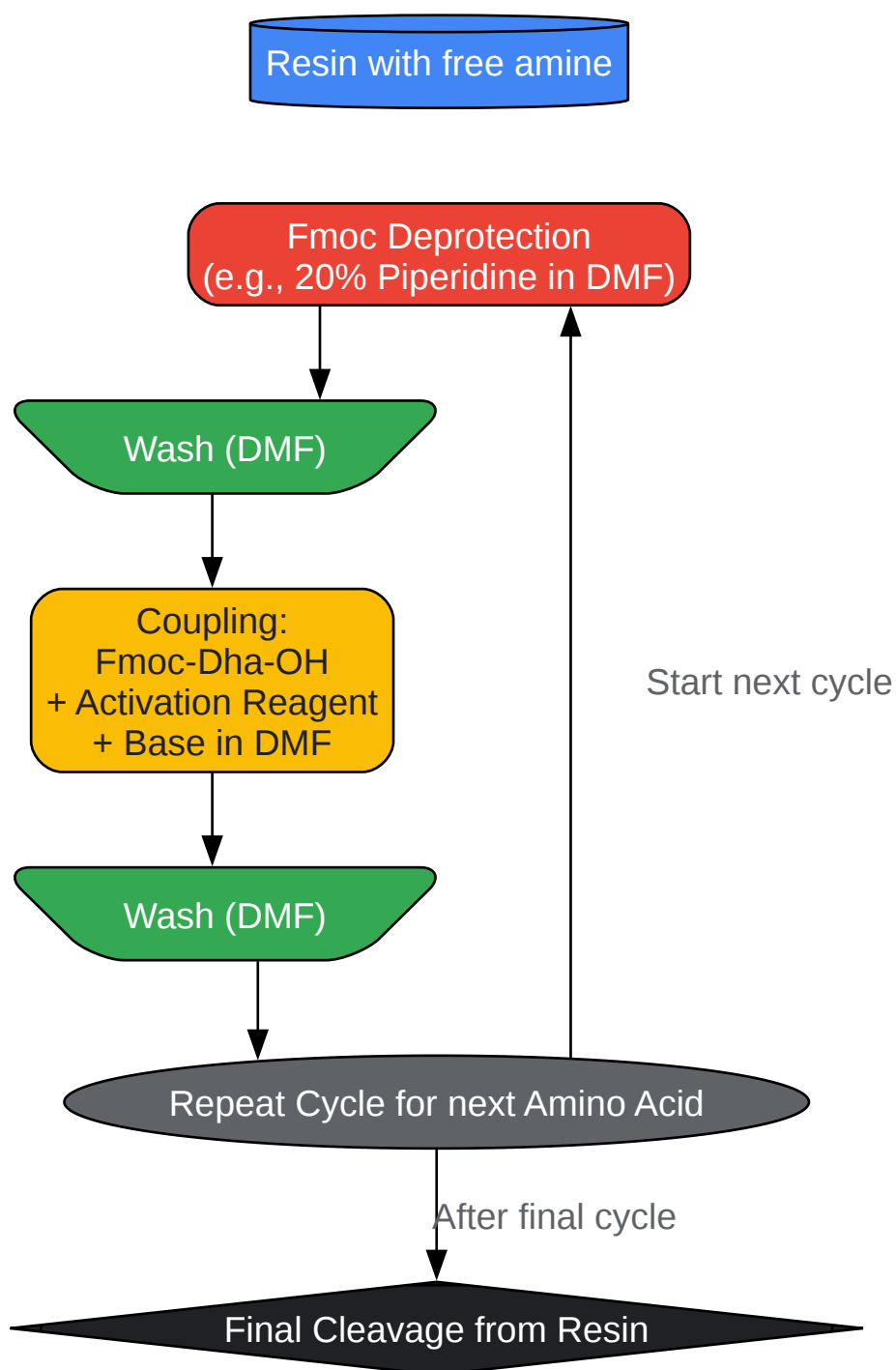
Dispose of **Fmoc-Dha-OH** and any contaminated materials as hazardous chemical waste. Do not dispose of down the drain or in regular trash.

- Solid Waste: Collect unused or expired solid **Fmoc-Dha-OH** and contaminated consumables (e.g., weighing paper, gloves, pipette tips) in a designated, compatible, and clearly labeled hazardous waste container.
- Liquid Waste: Liquid waste from reactions involving **Fmoc-Dha-OH**, such as from Fmoc deprotection steps in peptide synthesis (containing piperidine and DMF), should be collected in a separate, labeled hazardous waste container.
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**Fmoc-Dha-OH**," and the primary hazards (e.g., "Harmful," "Irritant").
- Storage: Store sealed waste containers in a designated hazardous waste accumulation area, away from incompatible materials.

- Disposal: Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.

Experimental Protocol: General Use in Fmoc Solid-Phase Peptide Synthesis (SPPS)

Fmoc-Dha-OH is primarily used as a building block in Fmoc-based Solid-Phase Peptide Synthesis (SPPS). The following is a generalized protocol for the coupling step.



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Caption: General Workflow for an Fmoc-SPPS Cycle.

Materials

- Fmoc-protected amino acid-loaded resin

- **Fmoc-Dha-OH**
- N,N-Dimethylformamide (DMF), peptide synthesis grade
- 20% (v/v) Piperidine in DMF for Fmoc deprotection
- Coupling/Activation Reagent (e.g., HBTU, HATU, HCTU)
- Base (e.g., N,N-Diisopropylethylamine (DIPEA) or 2,4,6-Collidine)
- Solid-phase synthesis vessel

Procedure

This protocol assumes a standard manual synthesis. Automated synthesizers will follow a similar sequence of steps.

- Resin Swelling: Swell the resin in DMF for at least 30-60 minutes in the reaction vessel.^[7]
- Fmoc Deprotection:
 - Drain the DMF.
 - Add the 20% piperidine in DMF solution to the resin.
 - Agitate for 5-10 minutes.^[8]
 - Drain the solution and repeat the piperidine treatment for another 10-20 minutes.
- Washing: Drain the deprotection solution and wash the resin thoroughly with DMF (at least 5 times) to remove all traces of piperidine.^[7]
- Amino Acid Activation and Coupling:
 - In a separate vial, dissolve **Fmoc-Dha-OH** (typically 3-5 equivalents relative to the resin loading) and an equimolar amount of the activation reagent in DMF.
 - Add the base (e.g., DIPEA, 2 equivalents) to the solution to begin the activation.

- Immediately add the activated amino acid solution to the resin.
- Agitate the mixture at room temperature for 1-2 hours.
- Post-Coupling Wash: Drain the coupling solution and wash the resin with DMF (3-5 times).
- Monitoring and Repetition: A small sample of the resin can be taken to perform a qualitative test (e.g., Kaiser test) to ensure the coupling reaction is complete. If the test is positive (indicating free amines), the coupling step may need to be repeated.
- Next Cycle: The process is repeated with the next desired Fmoc-amino acid until the peptide sequence is complete.
- Final Cleavage: Once the synthesis is complete, the peptide is cleaved from the resin, typically using a trifluoroacetic acid (TFA) based cocktail.

Disclaimer: This guide is intended for informational purposes for trained laboratory personnel. It is not a substitute for a comprehensive Safety Data Sheet (SDS) and institutional safety protocols. Always consult the specific SDS for the product you are using and follow all applicable local, state, and federal regulations.

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